

# Technical Guide: 1-Adamantaneacetonitrile

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1-Adamantaneacetonitrile

Cat. No.: B096368

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1-Adamantaneacetonitrile**, a key pharmaceutical intermediate. The document details its physicochemical properties, outlines experimental protocols for its synthesis and analysis, and presents a logical workflow for its preparation and characterization. The unique rigid, lipophilic cage structure of the adamantane moiety makes its derivatives, such as **1-Adamantaneacetonitrile**, valuable scaffolds in medicinal chemistry.

## Data Presentation: Physicochemical Properties

The quantitative data for **1-Adamantaneacetonitrile** are summarized in the table below for easy reference.

Property	Value	Reference
Molecular Weight	175.28 g/mol	[1]
Molecular Formula	C <sub>12</sub> H <sub>17</sub> N	[1][2]
CAS Number	16269-13-9	[1][2]
IUPAC Name	2-(Adamantan-1-yl)acetonitrile	[2]
Melting Point	71.5-77.5 °C	[2]
Appearance	White crystals or powder	[2]
Solubility	Sparsely soluble in water	[1]
Purity (Assay by GC)	≥96.0%	[2]

## Experimental Protocols

Detailed methodologies for the synthesis and characterization of **1-Adamantaneacetonitrile** are provided below. These protocols are based on established chemical principles for adamantane derivatives and standard analytical techniques.

### Synthesis of 1-Adamantaneacetonitrile from 1-Bromoadamantane

This protocol describes a representative synthesis of **1-Adamantaneacetonitrile** via nucleophilic substitution of 1-bromoadamantane with a cyanide salt.

Materials:

- 1-Bromoadamantane
- Sodium cyanide (or other suitable cyanide salt)
- Dimethyl sulfoxide (DMSO) or other suitable polar aprotic solvent
- Deionized water
- Diethyl ether (or other suitable extraction solvent)

- Anhydrous magnesium sulfate
- Rotary evaporator
- Standard laboratory glassware and magnetic stirrer

#### Procedure:

- In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve 1-bromoadamantane in a minimal amount of DMSO.
- Add an equimolar amount of sodium cyanide to the solution.
- Heat the reaction mixture to a temperature of 80-100 °C and stir for several hours until the reaction is complete (monitoring by TLC or GC-MS is recommended).
- After the reaction is complete, cool the mixture to room temperature and pour it into a separatory funnel containing deionized water.
- Extract the aqueous layer multiple times with diethyl ether.
- Combine the organic extracts and wash them with brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent using a rotary evaporator to yield the crude product.
- Purify the crude **1-Adamantaneacetonitrile** by recrystallization or column chromatography.

## Analytical Characterization

### 1. Gas Chromatography-Mass Spectrometry (GC-MS) Analysis:

GC-MS is a powerful technique for assessing the purity of **1-Adamantaneacetonitrile** and confirming its molecular weight.

#### Instrumentation and Conditions:

- Gas Chromatograph: Equipped with a capillary column (e.g., DB-5MS).

- Carrier Gas: Helium at a constant flow rate.
- Injector Temperature: 250 °C.
- Oven Temperature Program: Start at a suitable initial temperature (e.g., 100 °C), hold for a few minutes, then ramp up to a final temperature (e.g., 280 °C) to ensure elution of the compound.
- Mass Spectrometer: Electron Impact (EI) ionization at 70 eV.
- Mass Range: Scan from m/z 40 to 400.

Sample Preparation: Prepare a dilute solution of **1-Adamantaneacetonitrile** in a volatile organic solvent such as dichloromethane or ethyl acetate.

## 2. Nuclear Magnetic Resonance (NMR) Spectroscopy:

$^1\text{H}$  and  $^{13}\text{C}$  NMR spectroscopy are essential for the structural elucidation of **1-Adamantaneacetonitrile**.

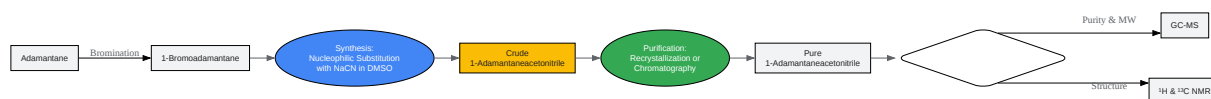
Instrumentation and Conditions:

- NMR Spectrometer: 300 MHz or higher.
- Solvent: Deuterated chloroform ( $\text{CDCl}_3$ ) or deuterated dimethyl sulfoxide ( $\text{DMSO-d}_6$ ).
- Internal Standard: Tetramethylsilane (TMS) at 0.00 ppm.

Sample Preparation: Dissolve 5-10 mg of the purified compound in approximately 0.5-0.7 mL of the deuterated solvent in an NMR tube.<sup>[3][4]</sup>

## Mandatory Visualization

The following diagram illustrates the logical workflow for the synthesis and characterization of **1-Adamantaneacetonitrile**.



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis and analysis of **1-Adamantaneacetonitrile**.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 1-Adamantaneacetonitrile, 97% | Fisher Scientific [fishersci.ca]
- 2. B24770.03 [thermofisher.com]
- 3. benchchem.com [benchchem.com]
- 4. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Technical Guide: 1-Adamantaneacetonitrile]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b096368#1-adamantaneacetonitrile-molecular-weight]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)